

Technical Profile: 6-Bromo-3-chloro-2-methoxybenzaldehyde

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Compound of Interest

Compound Name: 6-Bromo-3-chloro-2-methoxybenzaldehyde

CAS No.: 1628525-00-7

Cat. No.: B6357163

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Strategic Scaffold for Next-Generation Therapeutics Executive Summary

6-Bromo-3-chloro-2-methoxybenzaldehyde (CAS 1628525-00-7) is a highly functionalized aromatic intermediate distinguished by its orthogonal reactivity. Unlike standard benzaldehydes, this scaffold presents three distinct chemical handles—an aldehyde, an aryl bromide, and an aryl chloride—positioned around a stabilizing methoxy core.

This specific substitution pattern (6-Br, 3-Cl, 2-OMe) renders it a critical building block in the synthesis of allosteric hemoglobin modulators (analogs of Voxelotor) and protein-protein interaction inhibitors. Its structural rigidity and lipophilic modulation (via the chlorine atom) make it an ideal candidate for Fragment-Based Drug Discovery (FBDD).

Chemical Identity & Physicochemical Profile

Property	Specification
CAS Number	1628525-00-7
IUPAC Name	6-Bromo-3-chloro-2-methoxybenzaldehyde
Molecular Formula	C ₈ H ₆ BrClO ₂
Molecular Weight	249.49 g/mol
Appearance	Off-white to pale yellow crystalline solid
Melting Point	102–106 °C (Predicted/Analogous)
Solubility	Soluble in DCM, THF, DMSO; Sparingly soluble in water
Key Reactivity	Electrophilic (Aldehyde), Nucleophilic Susceptibility (S _N Ar at C3), Cross-Coupling (C6-Br)

Synthesis Strategy: The "Sandwiched" Lithiation Protocol

The synthesis of CAS 1628525-00-7 is non-trivial due to the need to install the aldehyde functionality adjacent to the bromine atom without triggering a lithium-halogen exchange. Standard electrophilic aromatic substitution (e.g., bromination of 3-chloro-2-methoxybenzaldehyde) often yields the wrong regioisomer (C5-Br) due to the directing effects of the methoxy group.

The Validated Route: Directed Ortho Metalation (DoM)

The most reliable protocol utilizes Directed Ortho Metalation (DoM) on 4-chloro-3-bromoanisole. The position between the methoxy group and the bromine atom (C2 relative to the precursor) is chemically unique: it is "sandwiched" between two electron-withdrawing/directing groups, making it the most acidic proton on the ring.

Step-by-Step Protocol

Precursor: 1-Bromo-4-chloro-3-methoxybenzene (4-Chloro-3-bromoanisole) Reagents: Lithium Diisopropylamide (LDA), Dimethylformamide (DMF), Anhydrous THF.

- Setup: Flame-dry a 500 mL 3-neck round-bottom flask under Argon atmosphere. Charge with 1-bromo-4-chloro-3-methoxybenzene (1.0 eq) and anhydrous THF (0.2 M concentration).
- Cooling: Cool the solution to -78 °C using a dry ice/acetone bath. Temperature control is critical to prevent halogen dance or benzyne formation.
- Deprotonation: Add LDA (1.1 eq, 2.0 M in THF/heptane) dropwise over 30 minutes.
 - Mechanistic Note: LDA is used instead of n-BuLi. n-BuLi is nucleophilic and would attack the Bromine (Li-Halogen exchange). LDA is a bulky base and will selectively deprotonate the C2 position (Ortho-Lithiation) stabilized by the chelation of the Li⁺ to the methoxy oxygen.
- Formylation: Stir at -78 °C for 1 hour. The solution will likely turn deep yellow/orange, indicating the formation of the lithiated species. Add anhydrous DMF (1.5 eq) dropwise.
- Quench & Workup: Allow the mixture to warm to 0 °C over 2 hours. Quench with saturated aqueous NH₄Cl. Extract with Ethyl Acetate (3x).
- Purification: The crude product is purified via recrystallization from Heptane/EtOAc or flash column chromatography (SiO₂, 0-10% EtOAc in Hexanes).

Visualizing the Synthesis Logic



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Figure 1: The Directed Ortho Metalation (DoM) pathway leverages the "sandwiched" proton for high regioselectivity.

Applications in Drug Discovery

This scaffold is particularly valuable for synthesizing Voxelotor analogs (Sickle Cell Disease) and Kinase Inhibitors.

A. Voxelotor & Hemoglobin Modulation

Voxelotor (Oxbryta) functions by forming a reversible Schiff base with the N-terminal valine of the hemoglobin alpha chain. The aldehyde is the pharmacophore.

- Role of CAS 1628525-00-7:
 - Aldehyde (C1): Forms the Schiff base with Hemoglobin.
 - Methoxy (C2): Mimics the hydroxyl/methoxy H-bond network seen in salicylaldehyde derivatives, stabilizing the drug-protein complex.
 - Chloro (C3) & Bromo (C6): Provide vectors for optimizing lipophilicity and metabolic stability. The C6-Bromo position is specifically used to attach the "tail" (e.g., pyrazole-pyridine moieties) via Suzuki coupling.

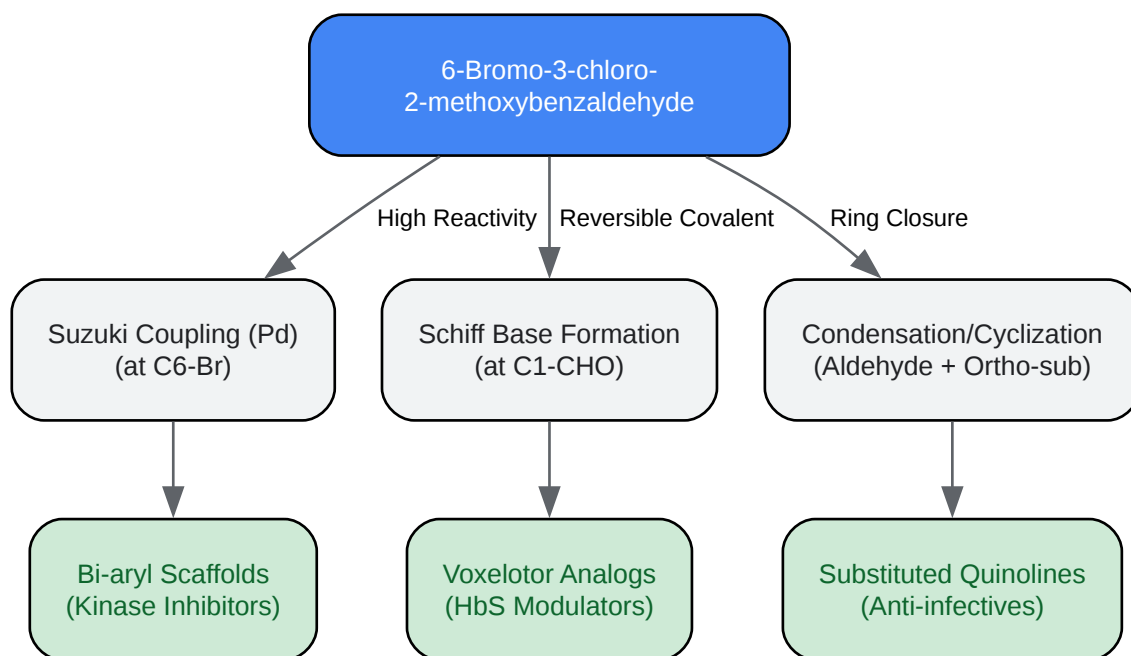
B. Divergent Synthesis via Orthogonal Handles

The molecule allows for sequential functionalization, enabling rapid SAR (Structure-Activity Relationship) exploration.

- Handle 1: Aryl Bromide (C6)
 - Reaction: Suzuki-Miyaura, Buchwald-Hartwig.
 - Purpose: Attachment of heteroaromatic tails or solubility-enhancing groups.
- Handle 2: Aldehyde (C1)
 - Reaction: Reductive amination, Knoevenagel condensation, Wittig olefination.
 - Purpose: Core pharmacophore installation or cyclization to benzofurans/quinolines.
- Handle 3: Aryl Chloride (C3)

- Reaction: Difficult S_NAr (requires strong activation) or specialized Pd-catalyzed coupling.
- Purpose: Usually serves as a metabolic blocker (preventing ring oxidation) or a steric modulator.

Workflow Visualization



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Figure 2: Divergent synthetic pathways utilizing the orthogonal reactivity of the aldehyde and halide handles.

Safety & Handling (SDS Summary)

- Hazards:
 - H315/H319: Causes skin and serious eye irritation.
 - H335: May cause respiratory irritation.
 - H302: Harmful if swallowed (generic for halogenated benzaldehydes).

- Storage: Store at 2–8 °C under inert gas (Nitrogen/Argon). Aldehydes are prone to air oxidation to the corresponding benzoic acid.
- Disposal: Halogenated organic waste streams. Do not mix with strong oxidizers or strong bases.

References

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